Technical Support Center: Optimizing the Synthesis of 5-Fluoro-2-methoxynicotinonitrile

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Compound of Interest

Compound Name:	*5-Fluoro-2-methoxynicotinonitrile*
CAS No.:	*1256789-86-2*
Cat. No.:	*B573071*

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Welcome to the technical support center for the synthesis of **5-Fluoro-2-methoxynicotinonitrile**. This guide is designed for researchers, scientists, and professionals in drug development who are looking to improve the yield and purity of this important synthetic intermediate. Here, we provide in-depth troubleshooting advice, frequently asked questions (FAQs), and detailed experimental protocols based on established chemical principles and analogous transformations reported in the literature.

I. Overview of Synthetic Strategies

The synthesis of **5-Fluoro-2-methoxynicotinonitrile** can be approached through several strategic pathways. The choice of route often depends on the availability of starting materials and the desired scale of the reaction. A common and logical approach involves a two-step process starting from the commercially available 2-chloro-5-fluoronicotinonitrile. This strategy leverages a nucleophilic aromatic substitution (SNA_r_) reaction followed by the introduction of the nitrile group.

A plausible and efficient synthetic route is outlined below:

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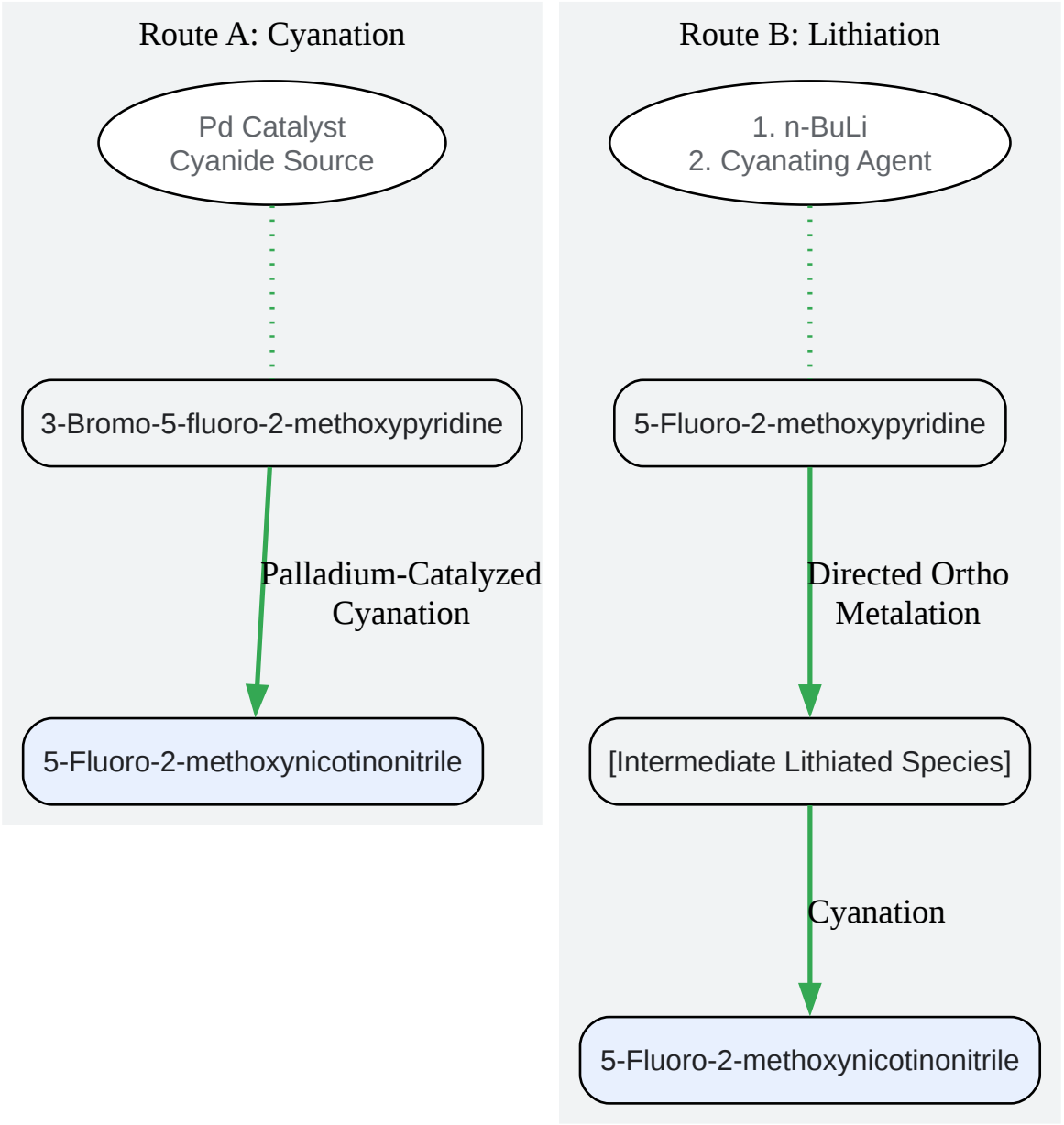

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